

Isobutyl angelate CAS number and synonyms

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Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: B145879

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An In-depth Technical Guide to **Isobutyl Angelate** for Researchers and Drug Development Professionals

Chemical Identification

CAS Number: 7779-81-9[1][2][3][4][5]

IUPAC Name: 2-methylpropyl (2Z)-2-methylbut-2-enoate[3]

Synonyms: **Isobutyl angelate** is known by several other names in scientific literature and commercial databases. Proper identification is crucial for accurate research and procurement.

Synonym	Source(s)
Angelic Acid Isobutyl Ester	[5]
(Z)-2-Methyl-2-butenic Acid Isobutyl Ester	[1][5]
2-Methylisocrotonic Acid Isobutyl Ester	[1]
Isobutyl (Z)-2-Methyl-2-butenate	[1][5]
isobutyl 2-methylisocrotonate	[1][4]
2-Butenoic acid, 2-methyl-, 2-methylpropyl ester, (2Z)-	[1][2][3]
FEMA 2180	[3][4]
2-methylpropyl (2Z)-2-methylbut-2-enoate	[2][3][6]

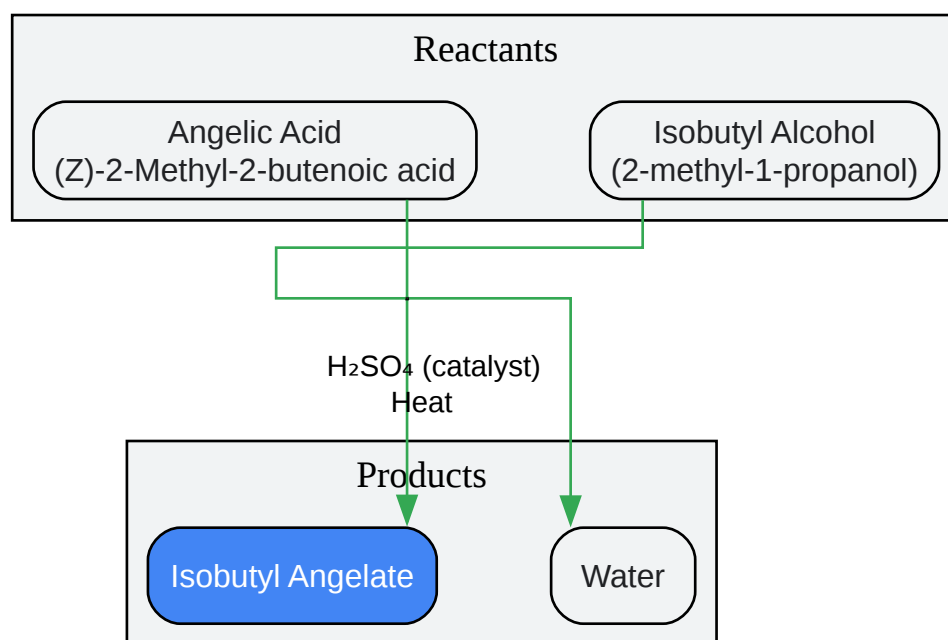
Physicochemical Properties

The following table summarizes the key physicochemical properties of **isobutyl angelate**. These properties are essential for its handling, formulation, and application in various experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₆ O ₂	[1] [2] [3] [5]
Molecular Weight	156.22 g/mol	[1] [3] [4]
Appearance	Colorless to almost colorless clear liquid	[2] [5]
Odor	Faint, pleasant, chamomile-like, fruity, herbal green	[1] [2] [4] [7]
Boiling Point	176-177 °C	[1] [4]
Density	0.877 g/mL at 25 °C	[1] [4]
Refractive Index (n _{20/D})	1.434	[1] [4]
Flash Point	140 °F (60 °C)	[1] [4] [8]
Solubility	Almost transparent in Methanol	[1] [4]
LogP (Octanol/Water Partition Coeff.)	3.28	[4]
Vapor Pressure	0.617 mmHg at 25°C	[1]

Synthesis and Manufacturing

Isobutyl angelate is typically synthesized via the esterification of angelic acid with isobutyl alcohol (2-methyl-1-propanol).[\[1\]](#)[\[4\]](#) This reaction is a standard acid-catalyzed esterification.



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Caption: Synthesis of **Isobutyl Angelate** via Fischer Esterification.

Experimental Protocol: Fischer Esterification

The following is a representative protocol for the synthesis of **isobutyl angelate** based on the general principles of Fischer esterification.

- **Apparatus Setup:** Assemble a round-bottom flask with a reflux condenser and a magnetic stirrer. The reaction should be conducted in a fume hood.
- **Reactant Charging:** To the round-bottom flask, add angelic acid (1.0 eq) and isobutyl alcohol (1.5-3.0 eq). The excess isobutyl alcohol helps to shift the equilibrium towards the product.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 5 mol%) to the mixture while stirring.
- **Reaction:** Heat the mixture to reflux (approximately 130°C) and maintain the reflux with continuous stirring for 2-4 hours.[9] The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- Work-up:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Dilute with water and an organic solvent (e.g., diethyl ether or ethyl acetate).
 - Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
 - Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The crude **isobutyl angelate** can be further purified by fractional distillation under reduced pressure to yield the final product.[\[9\]](#)
- Characterization: Confirm the identity and purity of the synthesized **isobutyl angelate** using techniques such as GC-MS, ^1H NMR, and ^{13}C NMR spectroscopy.

Biological Activity and Potential Applications

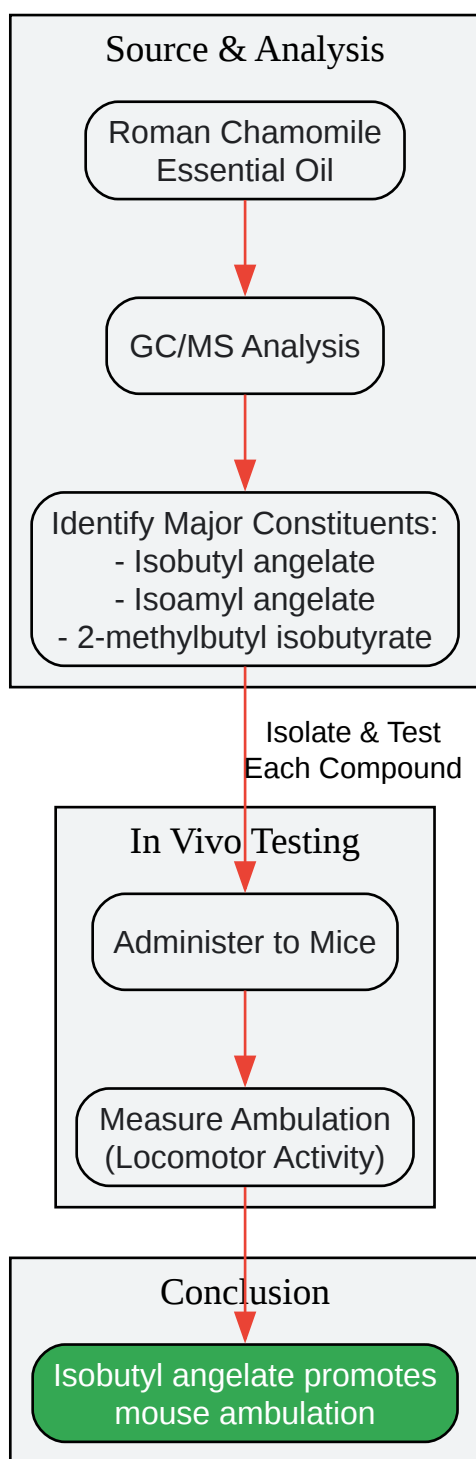
While extensively used in the flavor and fragrance industries for its pleasant chamomile-like aroma[\[1\]\[7\]](#), **isobutyl angelate** also exhibits several biological activities of interest to drug development professionals.

- Antimicrobial Properties: **Isobutyl angelate** is a component of essential oils from plants like *Achillea ligustica* (Asteraceae family), which have demonstrated antimicrobial activity against oral microorganisms.[\[1\]\[4\]](#) This suggests its potential use in oral care products or as a lead compound for new antimicrobial agents.[\[1\]](#)

- **Neurological and Psychopharmacological Effects:** **Isobutyl angelate** is a major active constituent of Roman chamomile (*Anthemis nobilis*) essential oil.[10][11] Studies have shown that this essential oil has a psychostimulant-like effect, and **isobutyl angelate** itself significantly promotes ambulation in mice.[11] This points towards potential applications in studying alertness and locomotor activity.
- **Pharmacological Properties of Esters:** As part of the ester family, **isobutyl angelate** is associated with several properties including antispasmodic, neurotropic, muscle relaxing, anticonvulsant, and anxiolytic effects.[10] While these are general properties of the chemical class, they provide a basis for further investigation into the specific therapeutic potential of **isobutyl angelate**.
- **Pharmaceutical Excipient:** Due to its antimicrobial properties and established use as a flavoring agent, it has potential applications as a pharmaceutical excipient.[1]

Experimental Workflow and Pathway Analysis

Currently, there are no well-defined signaling pathways directly attributed to **isobutyl angelate** in the provided literature. However, research into its biological activity provides a logical workflow for identifying and validating its effects, as demonstrated in the study of Roman chamomile essential oil's effect on mouse ambulation.



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Caption: Workflow for Identifying Active Constituents in Essential Oils.

This workflow illustrates the process of moving from a natural product with observed biological effects to identifying the specific molecule responsible for that activity. This is a common and critical process in natural product drug discovery. The study by Umezu et al. identified **isobutyl angelate** as one of the key compounds in Roman chamomile essential oil responsible for its ambulation-promoting effects in mice.[11]

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